

Application Note: Solubility & Handling of 7-Hydroxy-beta-carboline-1-propionic acid

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Compound of Interest

Compound Name: *7-Hydroxy-beta-carboline-1-propionic acid*

CAS No.: 215934-15-9

Cat. No.: B3034739

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-Carboline Alkaloid / Indole Derivative Primary Applications: Metabolic studies, cytotoxicity assays, neuropharmacology.[1]

Physicochemical Profile & Solubility Logic

Before attempting dissolution, it is critical to understand the molecule's dual nature. **7-Hydroxy-beta-carboline-1-propionic acid** contains both a polar hydroxyl group (-OH) and an ionizable propionic acid tail (-COOH) attached to a lipophilic

-carboline core.

Key Metrics

Property	Data	Relevance to Solubility
CAS Number	215934-15-9	Unique Identifier for verification.
Molecular Weight	256.26 g/mol	Used for Molarity (M) calculations. [1]
Formula		
Appearance	Yellow Solid/Powder	Visual indicator of purity/oxidation. [1]
pKa (Predicted)	~4.5 (COOH), ~9.5 (Phenolic OH)	pH-dependent solubility in aqueous buffers. [1]

Solvent Compatibility Matrix

Solvent	Solubility Rating	Max Conc.[1] (Est.) [2][3]	Application Note
DMSO	Excellent (Preferred)	25 mg/mL (~100 mM)	Best for Stock Solutions. Aprotic nature disrupts crystal lattice effectively.[1]
Methanol	Good	10 mg/mL	Suitable for chromatography (HPLC) or specific synthesis steps.[1] Volatile.
Water (Neutral)	Poor	< 0.1 mg/mL	Not recommended for initial stock.[1] Risk of precipitation.[2]
1M NaOH	Moderate	Variable	Deprotonates the acid/phenol, increasing solubility, but may degrade the compound over time. [1]

Protocol: Preparation of Stock Solution (DMSO)

Objective: Create a stable 10 mM stock solution. Rationale: DMSO (Dimethyl sulfoxide) is the gold standard for

-carbolines due to its high dielectric constant and ability to prevent re-crystallization during freezing.

Materials

- **7-Hydroxy-beta-carboline-1-propionic acid (Solid)**[1]
- Anhydrous DMSO (Grade:
99.9%, Cell Culture Tested)

- Amber glass vials (Borosilicate) – Crucial for light protection.[1]
- Vortex mixer and Ultrasonic bath.[1]

Step-by-Step Methodology

- Calculation:
 - Target Concentration: 10 mM (10 mmol/L).
 - Target Volume: 1 mL.
 - Mass Required:
.
 - Note: If weighing exactly 1 mg, adjust DMSO volume to 390 L to achieve 10 mM.
- Dissolution:
 - Weigh the powder into an amber glass vial.
 - Add the calculated volume of Anhydrous DMSO.
 - Vortex vigorously for 30 seconds.
 - Visual Check: Hold against a light source. The solution should be clear yellow.
 - Troubleshooting: If particles persist, sonicate in a water bath at room temperature (20-25°C) for 2-5 minutes. Do not heat above 40°C to prevent degradation.
- Storage (Critical):
 - Divide the stock into small aliquots (e.g., 50 L) to avoid freeze-thaw cycles.
 - Store at -20°C (stable for ~1 month) or -80°C (stable for ~6 months).

- Protect from light at all times.

Protocol: Aqueous Dilution for Biological Assays

Challenge: Diluting a hydrophobic stock into aqueous buffer often causes "crash-out" (micro-precipitation), leading to false negatives in assays.

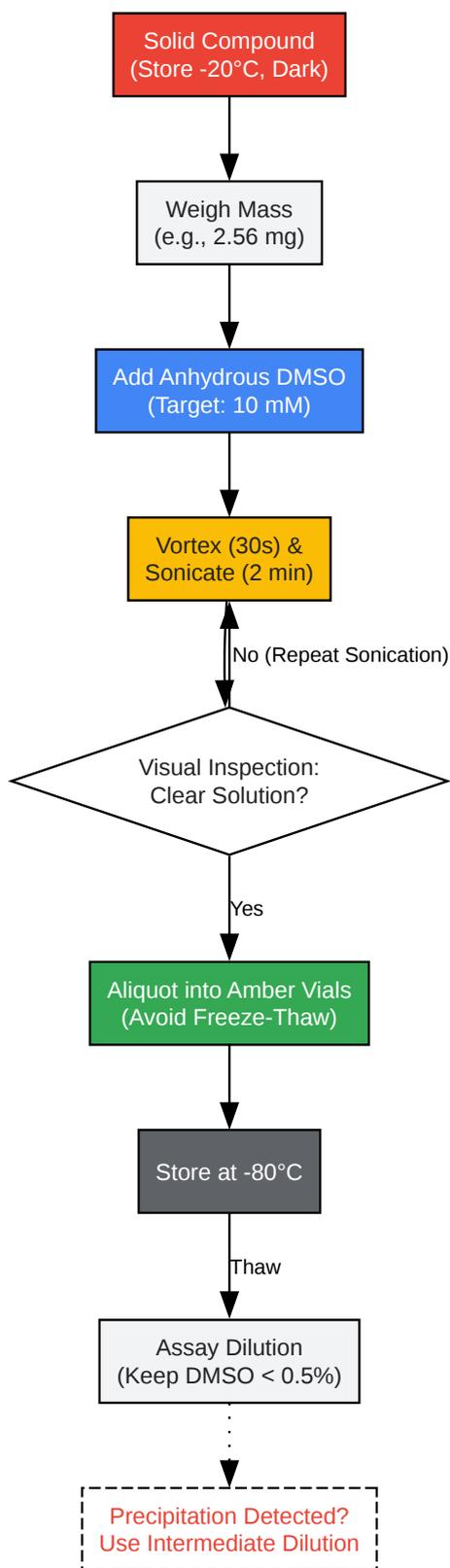
The "Step-Down" Dilution Method

Do not squirt 100% DMSO stock directly into a large volume of media.^[1]

- Intermediate Dilution: Prepare a 10x working solution in media/buffer containing 5-10% DMSO.
 - Example: Dilute 10 mM stock 1:10 with buffer
1 mM (in 10% DMSO).
- Final Dilution: Dilute the intermediate solution into the final assay well.
 - Target: Final DMSO concentration should be
0.1% to 0.5% to avoid solvent toxicity to cells.^[1]

Workflow Visualization

The following diagram illustrates the critical path from solid powder to assay-ready solution, highlighting decision points for troubleshooting.



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Caption: Logical workflow for the preparation and handling of **7-Hydroxy-beta-carboline-1-propionic acid** stock solutions.

Stability & Handling Guidelines

- Light Sensitivity:

-carbolines are often fluorescent and susceptible to photo-oxidation. Always work under low light or use amber vessels.

- Oxidation: The hydroxyl group at position 7 is prone to oxidation.[1] Use fresh DMSO and ensure caps are sealed tightly with Parafilm during storage.
- Safety: This compound is a bioactive alkaloid. Wear gloves, safety goggles, and work inside a fume hood.

References

- PubChem.**7-Hydroxy-beta-carboline-1-propionic acid** (Compound CID 10868897).[4] National Library of Medicine. Available at: [\[Link\]](#)[1]
- BioCrick.**7-Hydroxy-beta-carboline-1-propionic acid** Properties and Solubility. Available at: [\[Link\]](#)[1]

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